

CAS number and nomenclature for 1-Methoxycyclopropan-1-ol

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Compound of Interest

Compound Name: 1-Methoxycyclopropan-1-ol

Cat. No.: B15489061

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Technical Guide: 1-Methoxycyclopropan-1-ol

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Methoxycyclopropan-1-ol is a small, bifunctional organic molecule containing a cyclopropane ring, a hydroxyl group, and a methoxy group. Its strained three-membered ring and the presence of two functional groups make it a potentially interesting building block in organic synthesis. This technical guide provides a summary of the available chemical data and synthesis protocols for this compound.

Nomenclature and Identification

Due to its relatively uncommon nature, a registered CAS (Chemical Abstracts Service) number for **1-Methoxycyclopropan-1-ol** has not been identified in publicly available databases.

Identifier	Value
IUPAC Name	1-Methoxycyclopropan-1-ol
Common Name	1-Methoxycyclopropanol
Molecular Formula	C ₄ H ₈ O ₂
Molecular Weight	88.11 g/mol
CAS Number	Not available

Physicochemical and Spectral Data

The available quantitative data for **1-Methoxycyclopropan-1-ol** is limited. The following spectral information has been reported:

Data Type	Description	Source
Infrared (IR) Spectroscopy	In CCl ₄ solution, characteristic peaks are observed at 3600 and 3400 cm ⁻¹ for the hydroxyl group, and at 3010 and 3090 cm ⁻¹ for the cyclopropyl group.	[1]
Proton Nuclear Magnetic Resonance (¹ H NMR) Spectroscopy	In CCl ₄ solution, the spectrum shows a singlet at δ 0.85 ppm (4H, cyclopropyl protons) and a singlet at δ 3.40 ppm (3H, methoxy protons).	[1]

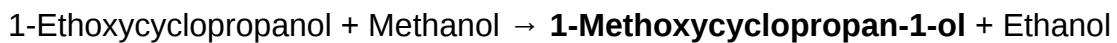
No further experimental data on properties such as boiling point, density, or other spectral analyses like ¹³C NMR or mass spectrometry were found in the surveyed literature.

Experimental Protocols

Synthesis of 1-Methoxycyclopropan-1-ol

1-Methoxycyclopropan-1-ol can be synthesized via a straightforward transesterification of 1-ethoxycyclopropanol.

Reaction:



Protocol:

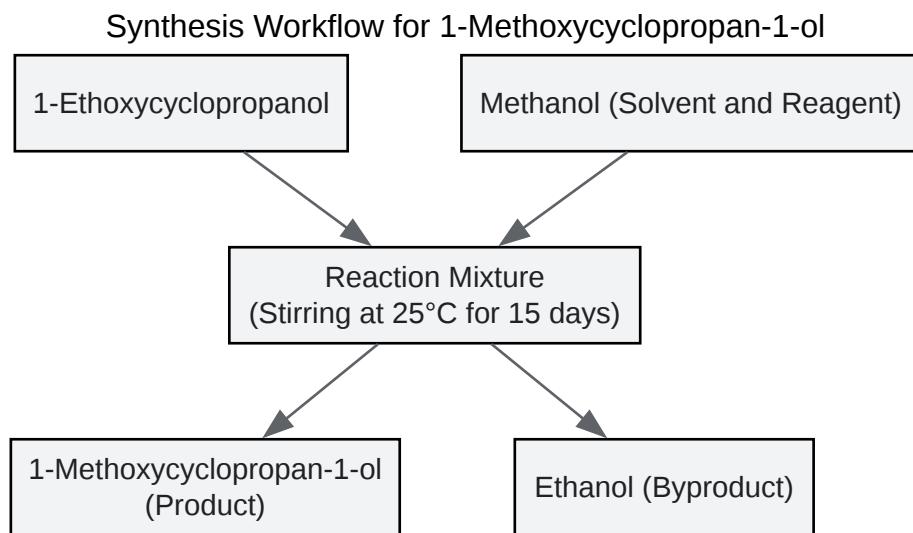
A detailed experimental protocol from a peer-reviewed source is not readily available. However, a published procedure indicates that the conversion can be achieved by dissolving 1-ethoxycyclopropanol in methanol and allowing the solution to stand at room temperature (25°C). The conversion is reported to be approximately 65% complete after one week and reaches completion after 15 days[1].

Purification:

Details on the purification and isolation of **1-Methoxycyclopropan-1-ol** from the reaction mixture have not been specified in the available literature. Standard laboratory techniques such as distillation or chromatography would likely be employed.

Logical Relationships and Workflows

The synthesis of **1-Methoxycyclopropan-1-ol** can be represented as a simple workflow starting from its ethoxy analogue.



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References

- 1. NP-MRD: ^1H NMR Spectrum (1D, 400 MHz, H_2O , predicted) (NP0310521) [np-mrd.org]
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